

An In-depth Technical Guide to the Safe Handling of D-Ribose-d6

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Compound of Interest

Compound Name: D-Ribose-d6

Cat. No.: B12392324

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Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety information and handling precautions for **D-Ribose-d6**. As specific safety data for deuterated compounds are often limited, this document leverages information from the safety data sheets (SDS) of its non-labeled analogue, D-Ribose (CAS 50-69-1), which is considered toxicologically equivalent for general handling purposes. **D-Ribose-d6** is the deuterium-labeled version of D-Ribose, a naturally occurring monosaccharide essential for cellular energy production and a fundamental component of RNA.^{[1][2][3]}

Product Identification and Properties

D-Ribose-d6 is primarily used in research, often as a tracer for quantitation in metabolic studies and drug development processes.^[2] While not classified as a hazardous substance, adherence to good laboratory practices is essential.^{[4][5]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of D-Ribose.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ O ₅	[6][7][8]
Molecular Weight	~150.13 g/mol (D-Ribose)	[3][6][7]
	~156.19 g/mol (D-Ribose-d6, calculated)	
Appearance	White to off-white or light yellow solid/powder	[5][6][7]
Melting Point	87 - 92 °C (188.6 - 197.6 °F)	[1][6][7]
Solubility	Soluble in water; partially soluble in alcohol; insoluble in ether.	[5][6][9]
Odor	Odorless	[6][7]
pH	Acidic (in solution)	[6]
Vapor Pressure	No information available	[7]
Autoignition Temperature	Not applicable / No data available	[7]

Toxicological Data

D-Ribose is not classified as a hazardous substance, and no significant acute toxicological data has been identified.[4][5][10] It is not listed as a carcinogen by IARC, NTP, or OSHA.[4] The primary health concerns are related to mild irritation upon direct contact or potential effects from ingesting very large quantities.

Exposure Route	Effect	Source(s)
Oral (Ingestion)	May be harmful if large quantities are swallowed.[11] Not classified as harmful by ingestion.[5]	[5][11]
Inhalation	May cause respiratory tract irritation.[11]	[11]
Skin Contact	Not expected to be a primary skin irritant.[5] May cause irritation upon prolonged contact.[11]	[5][11]
Eye Contact	May cause transient discomfort, tearing, or redness. [5]	[5]

A sub-chronic oral toxicity study in rats established a No-Observed-Adverse-Effect Level (NOAEL) at a dietary concentration corresponding to an average daily intake of 3.6 g/kg body weight/day for males and 4.4 g/kg for females.[12][13]

Hazard Identification and First Aid

While **D-Ribose-d6** is not classified as hazardous, appropriate precautions should be taken.[4]

Emergency First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6][10] If irritation persists, seek medical attention.[5]
- Skin Contact: Wash off with soap and plenty of water.[11][14] Remove any contaminated clothing.[6] Seek medical attention if irritation develops.[15]
- Inhalation: Remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[6][11]

- Ingestion: Do NOT induce vomiting.[15] Rinse mouth with water and have the victim drink water (two glasses at most).[4][14] Never give anything by mouth to an unconscious person.[11] Consult a physician if feeling unwell or if large quantities are ingested.[4]

Handling and Storage

Proper handling and storage are crucial to maintain product integrity and ensure laboratory safety.

Precautions for Safe Handling

- Avoid contact with skin, eyes, and clothing.[6][7]
- Avoid breathing dust; do not create dust clouds, which can form explosive mixtures with air.[5][15]
- Use in a well-ventilated area and provide appropriate exhaust ventilation where dust is formed.[11][15]
- Handle in accordance with good industrial hygiene and safety practices.[6][11] Wash hands thoroughly after handling and before breaks.[11][15]
- Do not eat, drink, or smoke when using this product.[6]

Conditions for Safe Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][11][15]
- Store at room temperature or as recommended by the supplier (e.g., 2-8°C).[9][11]
- Protect from moisture.[11]
- Incompatible materials include strong oxidizing agents.[7][10]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to minimize exposure.

Control	Recommendation	Source(s)
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is recommended where dust is generated.	[8][11][15]
Eye/Face Protection	Wear safety glasses with side-shields (or goggles) conforming to EN166 (EU) or NIOSH (US) standards.	[6][11][14][15]
Hand Protection	Wear protective gloves (e.g., nitrile rubber, neoprene). Inspect gloves before use and dispose of contaminated gloves properly.	[6][14][15]
Skin/Body Protection	Wear a lab coat or appropriate protective clothing to prevent skin exposure.	[6][11]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, use a NIOSH/CEN approved particulate respirator or dust mask.	[4][11][14]

Experimental Protocols and Applications

Detailed experimental protocols for **D-Ribose-d6** are application-specific and are not provided in safety data sheets. As a stable isotope-labeled compound, its primary role is in research and development, particularly in:

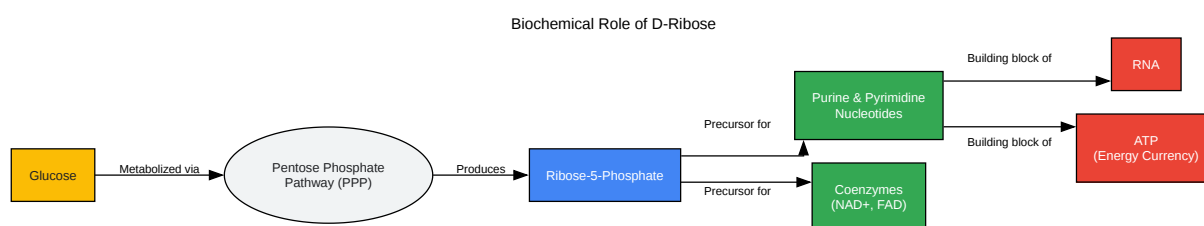
- **Metabolic Flux Analysis:** Tracing the fate of ribose through various biochemical pathways.
- **Pharmacokinetic Studies:** Used as an internal standard for mass spectrometry to quantify the concentration of a drug or its metabolites in biological samples.[2]

- Enzyme Mechanism Studies: Investigating the kinetics and mechanisms of enzymes that process ribose or ribose-containing molecules.

Researchers must develop specific protocols based on their experimental design, incorporating the safety and handling precautions outlined in this guide.

Biochemical Context and Logical Relationships

D-Ribose is a central molecule in cellular metabolism. It is the core structural component of ribonucleic acid (RNA) and adenosine triphosphate (ATP), the primary energy currency of the cell. The diagram below illustrates its fundamental role.



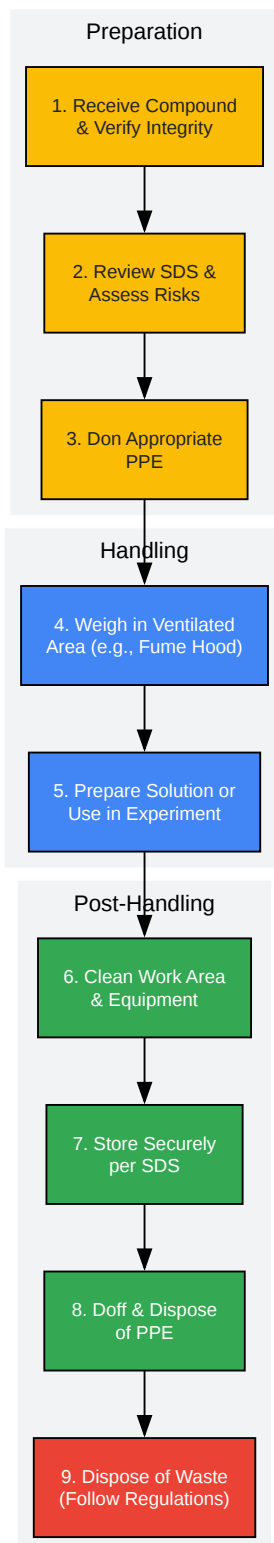
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Caption: The central role of D-Ribose in cellular metabolism.

Standard Laboratory Workflow

The following workflow diagram outlines the standard procedure for handling a stable, non-hazardous chemical powder like **D-Ribose-d6** in a research setting.

General Handling Workflow for D-Ribose-d6



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Caption: Standard laboratory workflow for handling chemical powders.

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[6] Avoid dust formation.[11]
- Containment and Cleanup: Use appropriate tools (e.g., shovel, sweep) to collect the spilled solid into a suitable container for disposal.[6][15] Avoid letting the product enter drains.[4][14] Finish cleaning by spreading water on the contaminated surface if appropriate.[15]

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.[5][11]
- It may be possible to offer surplus and non-recyclable solutions to a licensed disposal company.[11]

Fire-Fighting Measures

- Flammability: D-Ribose is a combustible solid but may be difficult to ignite.[5] Finely distributed dust can form explosive mixtures with air.[4][5]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11][15]
- Hazardous Combustion Products: May include carbon monoxide (CO) and carbon dioxide (CO₂).[7][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[11][14]

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